

Evaluating the accuracy of Thallium-208 decay data from different nuclear databases

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A Comparative Analysis of Thallium-208 Decay Data from Leading Nuclear Databases

For researchers, scientists, and drug development professionals, the accuracy of nuclear decay data is paramount for a wide range of applications, from radiation shielding calculations to the development of radiopharmaceuticals. This guide provides an objective comparison of **Thallium-208** (^{208}Tl) decay data from four prominent international nuclear databases: JEFF (Joint Evaluated Fission and Fusion File), ENDF (Evaluated Nuclear Data File), JENDL (Japanese Evaluated Nuclear Data Library), and CENDL (Chinese Evaluated Nuclear Data Library). The evaluation is supported by a review of key experimental findings and an overview of the methodologies employed in both the measurements and the database evaluations.

Thallium-208 is a short-lived, high-energy beta and gamma-emitting isotope in the thorium-232 decay chain. Its prominent gamma-ray emissions, particularly the high-energy 2614.5 keV gamma ray, make it a significant contributor to the natural radiation background and a crucial consideration in materials and shielding applications. The precise characterization of its decay

properties—namely its half-life and the energies and intensities of its gamma-ray emissions—is essential for accurate modeling and simulation in nuclear physics and related fields.

Comparison of Evaluated Nuclear Decay Data for Thallium-208

The following tables summarize the half-life and prominent gamma-ray decay data for **Thallium-208** as provided in the latest versions of the JEFF-3.3, ENDF/B-VIII.0, JENDL-5, and CENDL-3.2 nuclear data libraries. For comparison, a weighted average of experimental values is also presented.

Table 1: Half-life of **Thallium-208**

Database/Source	Half-life (minutes)	Uncertainty (minutes)
JEFF-3.3	3.053	± 0.004
ENDF/B-VIII.0	3.053	± 0.004
JENDL-5	3.053	± 0.004
CENDL-3.2	3.053	± 0.004
Experimental Weighted Average	3.058	± 0.006

Table 2: Prominent Gamma-Ray Energies and Emission Intensities for **Thallium-208**

Database	Gamma-ray Energy (keV)	Energy Uncertainty (keV)	Emission Intensity (%)	Intensity Uncertainty (%)
JEFF-3.3	583.191	± 0.002	85.0	± 1.0
2614.533	± 0.010	99.16	± 0.04	
ENDF/B-VIII.0	583.191	± 0.002	85.0	± 1.0
2614.533	± 0.010	99.16	± 0.04	
JENDL-5	583.191	± 0.002	84.5	± 0.7
2614.511	± 0.010	99.755	± 0.004	
CENDL-3.2	583.191	± 0.002	85.0	± 1.0
2614.533	± 0.010	99.16	± 0.04	
Experimental Reference	583.187	± 0.002	84.5	± 0.7
2614.511	± 0.010	99.755	± 0.004	

Note: The experimental reference values are taken from a comprehensive evaluation by A. L. Nichols, which considers a wide range of experimental measurements.

Experimental Protocols and Evaluation Methodologies

The accuracy of the evaluated data in nuclear databases is fundamentally linked to the quality of the underlying experimental measurements and the rigor of the evaluation process.

Experimental Determination of Decay Properties

The decay properties of **Thallium-208** have been investigated for decades using various experimental techniques.

Half-life Measurement: The half-life of **Thallium-208** is typically determined by measuring the decay of its characteristic gamma-ray emissions over time. A common experimental setup

involves the use of a high-purity germanium (HPGe) detector to record the gamma-ray spectrum from a **Thallium-208** source. The source is often obtained from the decay of a parent isotope, such as Bismuth-212. The number of counts in a prominent gamma-ray peak (e.g., 2614.5 keV) is recorded as a function of time. A decay curve is then constructed, and the half-life is determined by fitting an exponential decay function to the data.

Gamma-Ray Spectroscopy: The energies and intensities of gamma rays emitted during the decay of **Thallium-208** are measured using gamma-ray spectroscopy. This technique relies on the interaction of gamma rays with a detector material, which produces a signal proportional to the energy of the incident photon. HPGe detectors are favored for their excellent energy resolution, allowing for the precise determination of gamma-ray energies. The detection efficiency of the spectrometer is calibrated using standard radioactive sources with well-known gamma-ray emissions. The emission intensities are then determined from the areas of the full-energy peaks in the measured spectrum, corrected for the detector efficiency at each energy.

A study on high-energy gamma intensities in ^{208}Tl decay utilized a 100% High-Purity Germanium (HPGe) detector in an underground laboratory to minimize background radiation. [1] The experimental setup involved placing a ThO_2 powder sample, which serves as a source of ^{208}Tl in secular equilibrium with its parent isotopes, near the detector.[1]

Nuclear Database Evaluation Methodology

The evaluated nuclear data libraries are the result of a comprehensive process that involves the collection, critical assessment, and statistical analysis of all available experimental data.

The JEFF project, a collaboration of NEA Data Bank member countries, produces its evaluated library through a rigorous process of compiling and evaluating experimental data.[2][3][4] The evaluation methodology often involves the use of statistical methods to combine data from different experiments and theoretical model calculations to fill in gaps where experimental data are scarce.[2]

The ENDF project in the United States follows a similar approach, coordinated by the Cross Section Evaluation Working Group (CSEWG). The evaluation process for ENDF/B libraries involves a peer-review system where evaluations are thoroughly checked and validated against a wide range of experimental benchmarks.[5][6][7] The evaluation of standards is a particularly

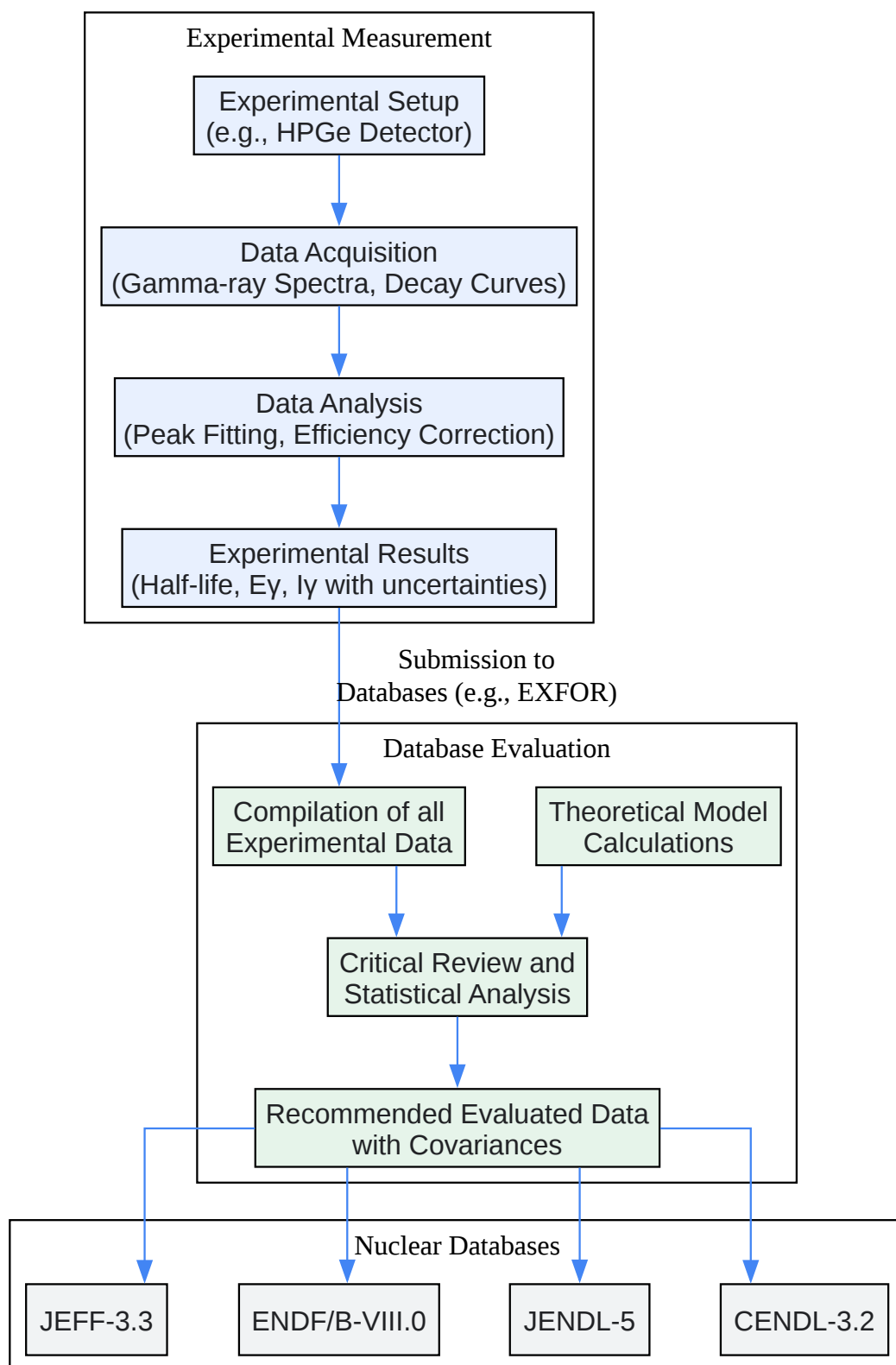
rigorous process involving a "Task Force" that critically examines all available measurements.
[8]

The JENDL project in Japan also relies on a combination of experimental data and theoretical calculations.[9][10] The evaluation process for JENDL involves a "simultaneous evaluation" method for important cross-sections of fissile and fertile nuclides, which takes into account the correlations between different experimental data sets.[9] Covariance data, representing the uncertainties and their correlations, are also a key component of the JENDL libraries.[11]

The CENDL project in China has developed its evaluation methodologies with a focus on providing high-quality nuclear data for nuclear science and engineering applications.[12] The evaluation process for CENDL-3.2 involved updating data from previous versions and performing new evaluations based on available experimental data and theoretical models.[12] [13] The project also benefits from international collaborations and the use of various evaluation techniques to ensure data quality.[12]

Data Visualization

To better understand the workflow of evaluating nuclear decay data, the following diagram illustrates the key steps from experimental measurement to the final evaluated data in a nuclear database.



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Nuclear Data Evaluation Workflow

Conclusion

The evaluated decay data for **Thallium-208** in the JEFF-3.3, ENDF/B-VIII.0, JENDL-5, and CENDL-3.2 nuclear databases show a high degree of consistency for the half-life and the energies and intensities of the most prominent gamma rays. This consistency reflects the robust and mature process of experimental measurement and data evaluation that has been established over many years. The minor differences observed, particularly in the uncertainties, can be attributed to the specific experimental datasets given more weight in each independent evaluation and the statistical methods employed. For most applications, the data from any of these major libraries can be used with a high degree of confidence. For applications requiring the highest precision, a critical comparison of the detailed data files and their associated covariance information is recommended. The continuous efforts of the international nuclear data community ensure that these databases are regularly updated and improved as new experimental data become available.

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